

"Bis(2-ethylhexyl) 4-cyclohexene-1,2-dicarboxylate" boiling point

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Compound of Interest

Compound Name: Bis(2-ethylhexyl) 4-cyclohexene-1,2-dicarboxylate

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An In-depth Technical Guide on the Physicochemical Properties of **Bis(2-ethylhexyl) 4-cyclohexene-1,2-dicarboxylate**

This technical guide provides a comprehensive overview of the boiling point and related physicochemical properties of **Bis(2-ethylhexyl) 4-cyclohexene-1,2-dicarboxylate**. It is intended for researchers, scientists, and professionals in drug development and materials science who require detailed information for experimental and developmental purposes. This document includes a summary of quantitative data, a detailed experimental protocol for boiling point determination, and a visualization of a relevant biological pathway associated with this class of compounds.

Physicochemical Properties

Bis(2-ethylhexyl) 4-cyclohexene-1,2-dicarboxylate, also known as 4-Cyclohexene-1,2-dicarboxylic Acid Di(2-ethylhexyl) Ester, is a high-molecular-weight organic ester.^{[1][2]} Due to its structure, it is expected to have a high boiling point and low volatility. While a specific experimentally determined boiling point for this compound is not readily available in scientific literature, a predicted value for the closely related saturated analogue, bis(2-ethylhexyl) cyclohexane-1,2-dicarboxylate (CAS 84-71-9), is reported to be 463.9°C at standard atmospheric pressure.^[3] This value serves as a reliable estimate due to the structural similarity between the two compounds.

Table 1: Summary of Physicochemical Data for Cyclohexene Dicarboxylate Esters

Property	Value	Compound	Notes
Boiling Point	463.9°C (Predicted)	Bis(2-ethylhexyl) cyclohexane-1,2-dicarboxylate	At 760 mmHg.[3]
Molecular Formula	C ₂₄ H ₄₂ O ₄	Bis(2-ethylhexyl) 4-cyclohexene-1,2-dicarboxylate	-
Molecular Weight	394.60 g/mol	Bis(2-ethylhexyl) 4-cyclohexene-1,2-dicarboxylate	[1]
Density	0.959 g/cm ³	Bis(2-ethylhexyl) cyclohexane-1,2-dicarboxylate	-

Experimental Protocol: Boiling Point Determination by Thiele Tube Method

The following protocol details a standard laboratory procedure for the determination of the boiling point of a high-boiling liquid like **Bis(2-ethylhexyl) 4-cyclohexene-1,2-dicarboxylate** using the Thiele tube method. This method is suitable for small sample volumes.[4]

Principle: The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure.[5][6] In this method, a small amount of the liquid is heated in a tube along with an inverted capillary tube. As the liquid is heated past its boiling point, the air trapped in the capillary tube expands and escapes, producing a stream of bubbles. Upon cooling, the vapor pressure inside the capillary drops. When the external pressure equals the vapor pressure of the liquid, the liquid is drawn into the capillary tube. The temperature at which this occurs is the boiling point.[4]

Apparatus and Materials:

- Thiele tube
- High-temperature thermometer (-10 to 400°C range)

- Small test tube (e.g., 75 x 12 mm)
- Capillary tubes (sealed at one end)
- Mineral oil or other suitable high-boiling heat-transfer fluid
- Rubber band or wire for attaching the test tube to the thermometer
- Bunsen burner or heating mantle
- Clamp and stand

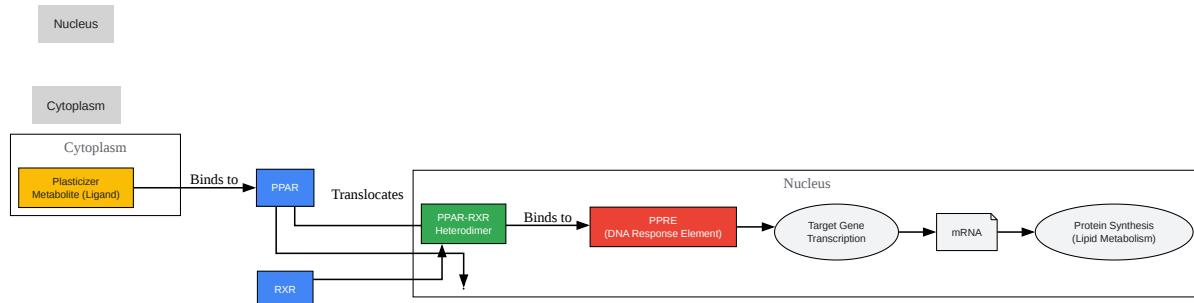
Procedure:

- Sample Preparation: Add approximately 0.5 mL of **Bis(2-ethylhexyl) 4-cyclohexene-1,2-dicarboxylate** into the small test tube.
- Capillary Tube Insertion: Place a capillary tube (sealed end up) inside the test tube containing the sample.
- Assembly: Attach the test tube to the thermometer using a small rubber band or wire. The bulb of the thermometer should be level with the bottom of the test tube.
- Thiele Tube Setup: Insert the thermometer and test tube assembly into the Thiele tube, which should be filled with mineral oil to a level above the side arm.^[4] The sample in the test tube should be fully immersed in the oil.
- Heating: Gently heat the side arm of the Thiele tube with a Bunsen burner or a heating mantle.^[7] The design of the Thiele tube ensures uniform heating of the oil bath through convection.
- Observation: As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube. Continue heating until a continuous and rapid stream of bubbles is observed. This indicates that the temperature is slightly above the boiling point.
- Cooling and Measurement: Remove the heat source and allow the apparatus to cool slowly. The rate of bubbling will decrease.

- Boiling Point Determination: The boiling point is the temperature at which the bubbling stops and the liquid just begins to be drawn into the capillary tube.[4][7] Record this temperature.
- Pressure Correction (Optional but Recommended): Record the ambient atmospheric pressure. If the pressure is not 760 mmHg, the observed boiling point can be corrected to the normal boiling point using a nomograph or the Clausius-Clapeyron relation.

Associated Signaling Pathway: Peroxisome Proliferator-Activated Receptor (PPAR) Pathway

Plasticizers, including cyclohexane dicarboxylates, have been studied for their potential biological activities, including effects on metabolic pathways.[8] One of the key signaling pathways that can be affected by this class of compounds is the Peroxisome Proliferator-Activated Receptor (PPAR) pathway. PPARs are nuclear receptors that play a crucial role in the regulation of lipid metabolism.[8] The diagram below illustrates a simplified workflow of PPAR activation by a ligand, such as a plasticizer metabolite.



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Caption: PPAR signaling pathway activation by a ligand.

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